

2-Cyano-4'-methylbiphenyl safety data sheet (SDS) and handling precautions

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Compound of Interest

Compound Name: 2-Cyano-4'-methylbiphenyl

Cat. No.: B041195

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Technical Guide: Safety and Handling of 2-Cyano-4'-methylbiphenyl

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety data and handling precautions for **2-Cyano-4'-methylbiphenyl** (CAS No. 114772-53-1). The information is compiled from various Safety Data Sheets (SDS) and supported by references to standardized experimental protocols.

Chemical Identification

Identifier	Value
Chemical Name	2-Cyano-4'-methylbiphenyl
Synonyms	4'-Methylbiphenyl-2-carbonitrile, OTBN, 4'- Methyl-2-cyanobiphenyl
CAS Number	114772-53-1
Molecular Formula	C14H11N
Molecular Weight	193.25 g/mol [1]
Structure	2-(p-tolyl)benzonitrile



Hazard Identification and Classification

2-Cyano-4'-methylbiphenyl is classified as hazardous. The GHS classifications are summarized below.

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4 H302: Harmful if swallo	
Acute Toxicity, Dermal	Category 4	H312: Harmful in contact with skin[4]
Acute Toxicity, Inhalation	Category 4	H332: Harmful if inhaled[2][4]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation[2]
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation[2]
Reproductive Toxicity	Category 2	H361: Suspected of damaging fertility or the unborn child[5]
Specific Target Organ Toxicity (Repeated Exposure)	Category 1	H372: Causes damage to organs through prolonged or repeated exposure[5]
Hazardous to the Aquatic Environment, Acute Hazard	Category 1	H400: Very toxic to aquatic life
Hazardous to the Aquatic Environment, Long-term Hazard	Category 1	H410: Very toxic to aquatic life with long lasting effects[5]

Signal Word: Danger[5]

Toxicological Data

The following table summarizes the available quantitative toxicological data.



Endpoint	Species	Route	Value	Reference
LD50	Rat (male/female)	Oral	1421 mg/kg bw	[4]
LD50	Rat (male/female)	Dermal	> 2000 mg/kg bw	[4]
LC50	Fish (Danio rerio)	-	ca. 42% of the concentration in use (96 h)	
EC50	Daphnia magna	-	2.2 mg/L (48 h)	
EC50	Algae (Pseudokirchneri ella subcapitata)	-	2.01 mg/L (72 h)	_

Physical and Chemical Properties

Property	- Value
Appearance	White to off-white crystalline powder[2]
Odor	No information available
Melting Point	49 - 53 °C[2]
Boiling Point	320 °C[2]
Flash Point	138.3 °C
Density	1.04 g/cm ³
Water Solubility	Insoluble[2]

Handling and Storage

Precautions for Safe Handling:

• Avoid contact with skin and eyes.[5]



- Do not breathe dust.
- Use only in a well-ventilated area.
- Wash hands thoroughly after handling.[4]
- Do not eat, drink, or smoke when using this product.[4]
- Wear appropriate personal protective equipment (PPE).[4]

Conditions for Safe Storage:

- Keep container tightly closed in a dry and well-ventilated place.
- Store in a cool place.
- Incompatible materials include strong oxidizing agents and acids.[5]

Personal Protective Equipment (PPE)

Protection Type	Recommendation
Eye/Face Protection	Wear safety glasses with side-shields or chemical goggles.
Skin Protection	Wear impervious gloves (e.g., nitrile rubber) and protective clothing.
Respiratory Protection	Use a NIOSH-approved respirator with a particulate filter if dust is generated.

Experimental Protocols

While specific experimental reports for **2-Cyano-4'-methylbiphenyl** are not publicly available, the determination of its toxicological and physical properties typically follows standardized methodologies, such as those established by the Organisation for Economic Co-operation and Development (OECD).

Foundational & Exploratory





Acute Oral Toxicity (LD₅₀): The "Harmful if swallowed" classification and the reported LD₅₀ value are likely determined using one of the following OECD guidelines:

- OECD Test Guideline 401 (Acute Oral Toxicity): This traditional method involves administering the substance to groups of animals at various dose levels to determine the dose that causes mortality in 50% of the animals.[6]
- OECD Test Guideline 420 (Acute Oral Toxicity Fixed Dose Procedure): This method uses a stepwise procedure with a small number of animals to identify a dose that produces clear signs of toxicity without causing mortality.[7]
- OECD Test Guideline 423 (Acute Oral Toxicity Acute Toxic Class Method): This sequential testing method uses a minimal number of animals to classify a substance into a toxicity category based on the observation of mortality at specific dose levels.[8]
- OECD Test Guideline 425 (Acute Oral Toxicity Up-and-Down Procedure): This method involves dosing animals one at a time, with the dose for each subsequent animal being adjusted up or down depending on the outcome for the previous animal.

Skin Irritation: The "Causes skin irritation" classification is typically based on in vivo or in vitro testing.

- OECD Test Guideline 404 (Acute Dermal Irritation/Corrosion): This in vivo test involves applying the substance to the shaved skin of an animal (typically a rabbit) and observing for signs of erythema (redness) and edema (swelling) over a period of time.[9]
- OECD Test Guideline 439 (In Vitro Skin Irritation: Reconstructed Human Epidermis Test Method): This in vitro method uses a reconstructed human epidermis model to assess the potential of a chemical to cause skin irritation by measuring cell viability after exposure.[10]

Aquatic Toxicity: The environmental hazard classifications are based on data from aquatic toxicity tests.

OECD Test Guideline 203 (Fish, Acute Toxicity Test): This test determines the concentration
of a substance that is lethal to 50% of a test population of fish (LC₅₀) over a 96-hour
exposure period.



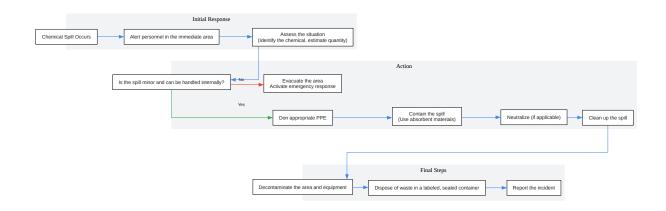
Physical Properties:

- Melting Point: Determined by packing the substance into a capillary tube and heating it in a
 melting point apparatus. The temperature range from the first sign of melting to complete
 liquefaction is recorded.[11][12]
- Boiling Point: Can be determined by distillation or by using a Thiele tube. The temperature at which the vapor pressure of the liquid equals the atmospheric pressure is recorded as the boiling point.[13][14]
- Water Solubility: Typically determined by adding an excess of the solid to water, agitating the
 mixture until equilibrium is reached, and then measuring the concentration of the dissolved
 substance in the water.[15][16]

Logical Workflow Diagram

The following diagram illustrates a general workflow for handling a chemical spill, a critical aspect of laboratory safety.





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Figure 1: General workflow for handling a chemical spill.

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